An In-depth Technical Guide to the Chemical Structure of Prodigiosin

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Compound of Interest

Compound Name: *Prodigiosin*

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Prodigiosin is a secondary metabolite renowned for its vibrant red pigmentation and a wide array of biological activities, including antibacterial, antifungal, antimalarial, immunosuppressive, and anticancer properties.[1][2][3][4] This guide provides a comprehensive technical overview of the chemical structure of **prodigiosin**, its physicochemical properties, and the experimental methodologies employed for its structural elucidation.

Core Chemical Structure

Prodigiosin is a member of the prodiginines family of natural pigments, characterized by a common tripyrrole skeleton.[1][2][5] The core structure of **prodigiosin** consists of three pyrrole rings, conventionally labeled A, B, and C.[1][5][6][7] Rings A and B are linked to form a bipyrrole unit, which is in turn connected to ring C via a methylene bridge.[1][5] The molecular formula of **prodigiosin** is $C_{20}H_{25}N_3O$, and its molecular weight is approximately 323.44 Da.[8][9]

The specific chemical name for **prodigiosin** is 4-methoxy-5-[(5-methyl-4-pentyl-2H-pyrrol-2-ylidene)methyl]-1H,1'H-2,2'-bipyrrole.[10] The three rings that constitute its structure are a pyrrole ring, a 3-methoxypyrrole ring, and a 2-methyl-3-pentylpyrrole ring.[1][5]

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Quantitative Physicochemical and Spectroscopic Data

The structural characterization of **prodigiosin** is supported by a range of quantitative data obtained from various analytical techniques.

Property	Value
Molecular Formula	$C_{20}H_{25}N_3O$
Molecular Weight	323.44 Da
Appearance	Dark red, lustrous crystals with a green reflex
Melting Point	151-152 °C
Boiling Point	554.3 ± 50 °C
Solubility	Insoluble in water; moderately soluble in ether and alcohol; soluble in chloroform, methanol, acetonitrile, and dimethyl sulfoxide (DMSO).[5][8]
UV-Vis Absorption (λmax)	Red (acidic media, pH 3): ~535 nm; Orange-yellow (alkaline media): ~470 nm.[1]
Mass Spectrometry (ESI-MS)	Molecular ion peak $[M+H]^+$ at m/z 324.[1][8][9] Key fragment ions at m/z 309.2 (loss of CH_3), 294.2 (loss of C_2H_5), and 266.1.[11]
^1H NMR (in $CDCl_3$)	δ 6.348–7.105 (m, 5H, Ar–H), 5.34 (s, 1H, =CH), 3.67 (s, 3H, OCH_3), 2.32 (t, 2H, CH_2), 2.01 (s, 3H, CH_3), 1.31–1.21 (m, 6H, CH_2), 0.86 (t, 3H, CH_3).[12]
^{13}C NMR (in $CDCl_3$)	Reveals 27 carbon signals, including sp^3 carbons (methyl, methoxyl), sp^2 carbons (aromatic, olefinic), and an imino ring CH.[12]
Thin-Layer Chromatography (Rf)	0.9 to 0.95.[1]

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Experimental Protocols for Structural Elucidation

The determination of **prodigiosin**'s structure involves its isolation from microbial sources, followed by purification and characterization using various spectroscopic techniques.

Serratia marcescens is a common bacterial source for **prodigiosin** production.[1][8]

- Cultivation: Inoculate Serratia marcescens in a suitable broth medium (e.g., peptone glycerol broth or Luria Bertani broth) and incubate at room temperature (around 28-30°C) for 24-48 hours, or until significant red pigmentation is observed.[13][14][15]
- Cell Harvesting: Centrifuge the bacterial culture at 8000 rpm for 15-30 minutes to pellet the cells.[13][14]
- Extraction: Discard the supernatant and resuspend the cell pellet in an appropriate solvent. Acidified methanol is commonly used for extraction.[13] Alternatively, solvents like ethyl acetate can be used to extract the pigment from the culture supernatant.[14] The mixture is agitated to ensure complete extraction.
- Crude Extract Preparation: Centrifuge the mixture again to remove cell debris. The resulting supernatant, containing the crude **prodigiosin** extract, is collected.[13] The solvent can be evaporated to obtain a crude pigment powder.[13]

Purification is essential to isolate **prodigiosin** from other cellular components.

- Column Chromatography: The crude extract is subjected to silica gel column chromatography. A solvent system, such as a mixture of chloroform and methanol (e.g., 9:1 v/v), is used as the mobile phase to elute the **prodigiosin**.[16]
- Thin-Layer Chromatography (TLC): The purity of the collected fractions is monitored by TLC on silica gel plates.[16] A solvent system like chloroform:methanol is used, and the **prodigiosin** appears as a distinct pink or red spot.[16] The Retention Factor (Rf) value is calculated and compared with literature values for identification.[16]

The purified **prodigiosin** is then analyzed using various spectroscopic methods to confirm its structure.

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- UV-Visible Spectroscopy: The purified pigment is dissolved in a suitable solvent (e.g., methanol or ethanol), and its absorption spectrum is recorded. The maximum absorbance (λmax) is determined, which is characteristic of **prodigiosin**.[16]
- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) is used to determine the molecular weight of the compound. The mass-to-charge ratio (m/z) of the molecular ion peak is analyzed.[16]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy are employed to elucidate the detailed chemical structure, including the connectivity of atoms and the chemical environment of protons and carbons.[12][17]
- Fourier-Transform Infrared (FT-IR) Spectroscopy: FT-IR analysis is performed to identify the functional groups present in the **prodigiosin** molecule by analyzing the absorption of infrared radiation at specific wavenumbers.[16]

Visualizations

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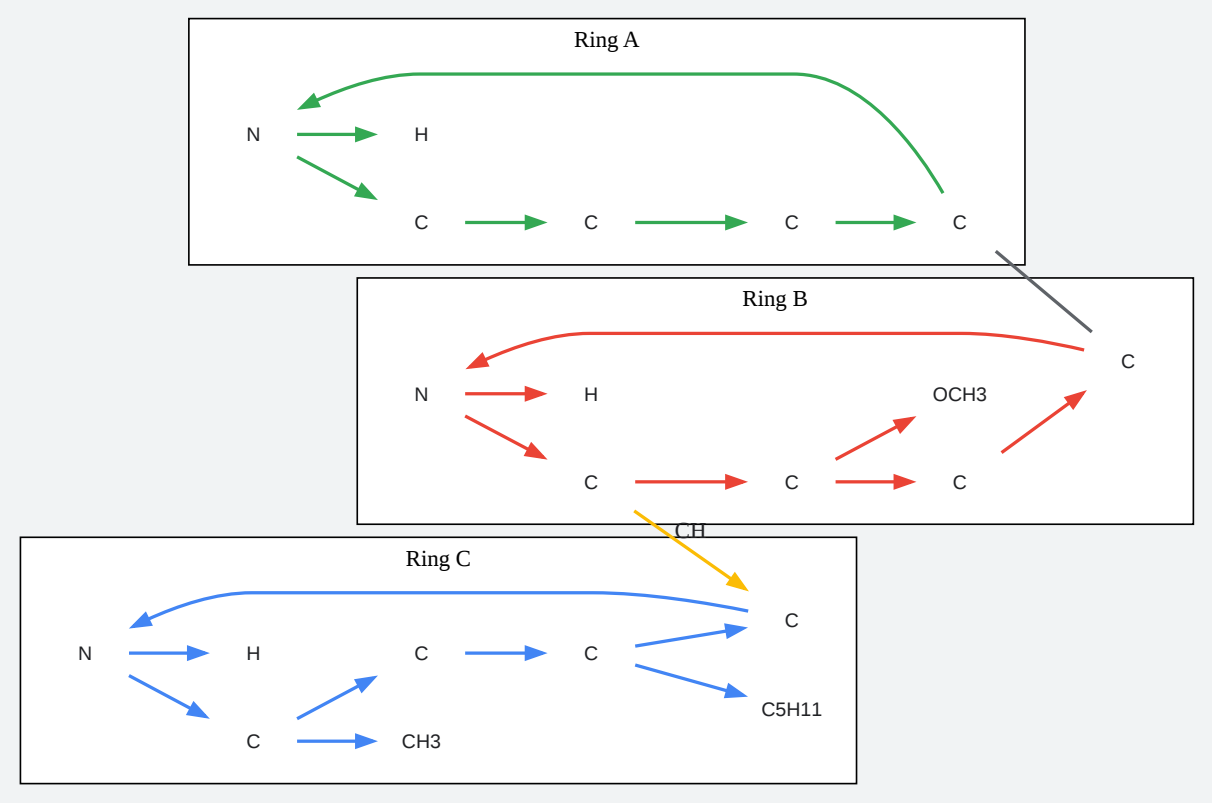

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Caption: 2D chemical structure of the **prodigiosin** molecule.

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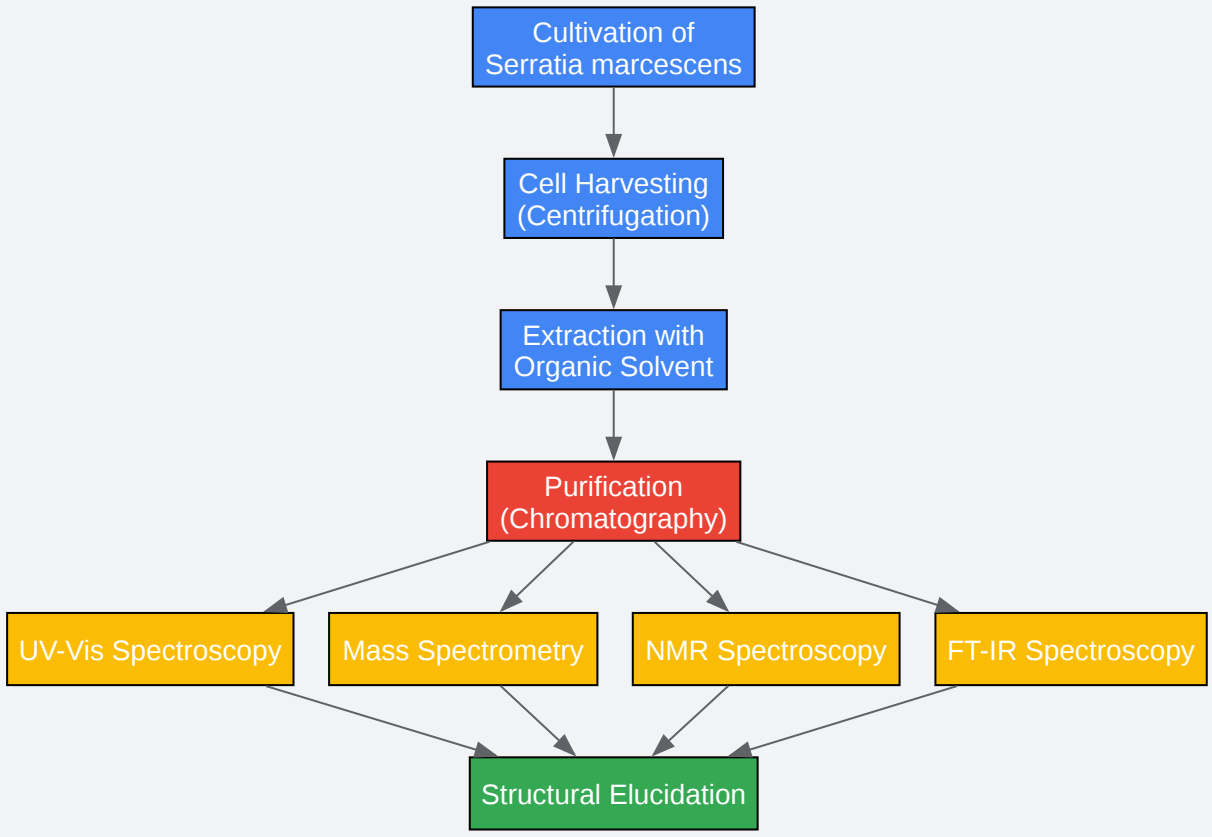

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Caption: Workflow for **prodigiosin** isolation and structural analysis.

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